

Fluopyram: A Technical Guide to its Nematicidal and Fungicidal Spectrum

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Compound of Interest

Compound Name: Fluopyram

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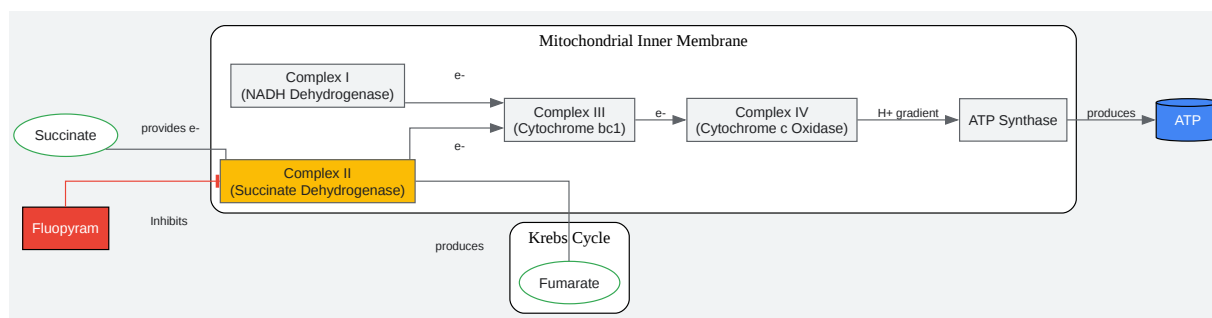
Abstract

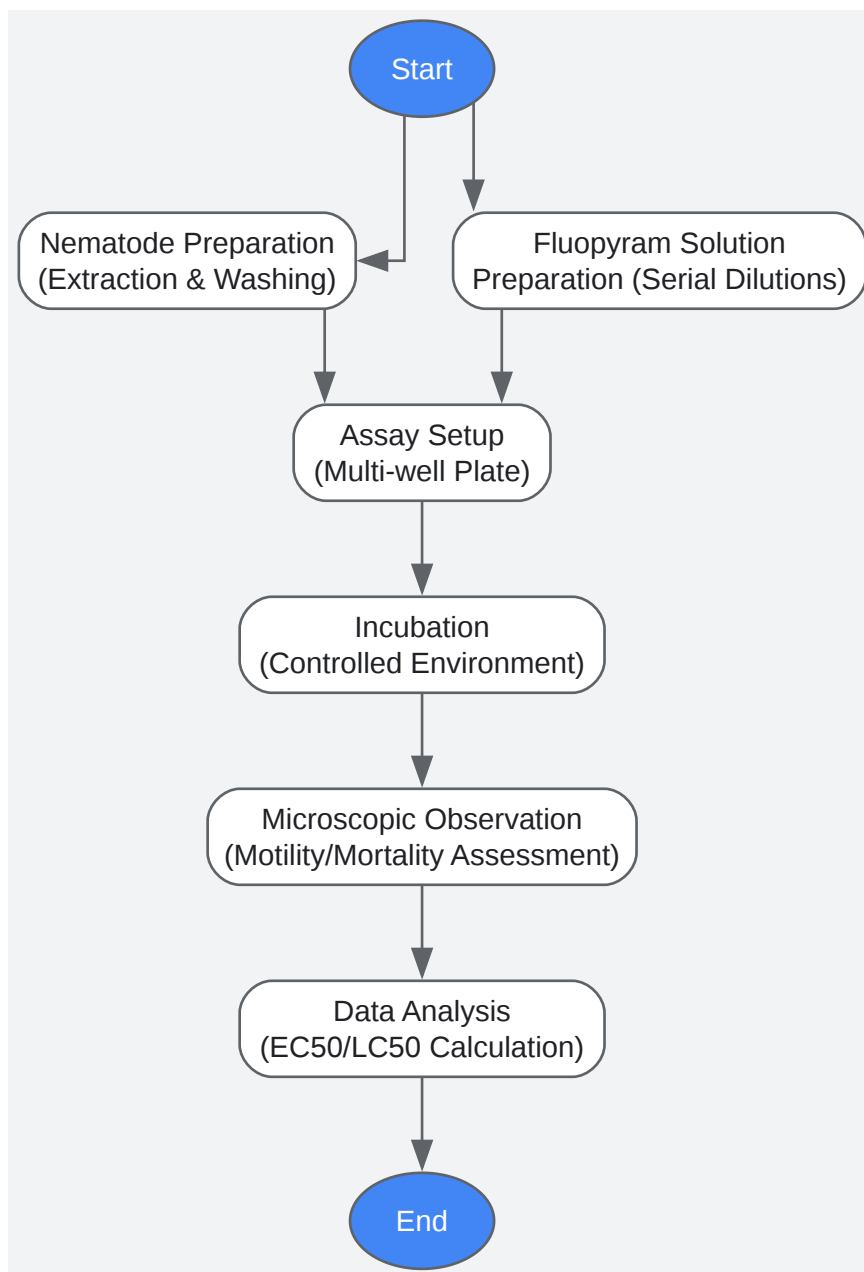
Fluopyram, a pyridinyl-ethyl-benzamide, is a broad-spectrum pesticide with both nematicidal and fungicidal properties.[1] Originally developed as a fungicide, its potent activity against a wide range of plant-parasitic nematodes has led to its dual use in agriculture.[2] This technical guide provides an in-depth overview of the nematicidal and fungicidal spectrum of **fluopyram**, its mode of action, and detailed experimental protocols for its evaluation.

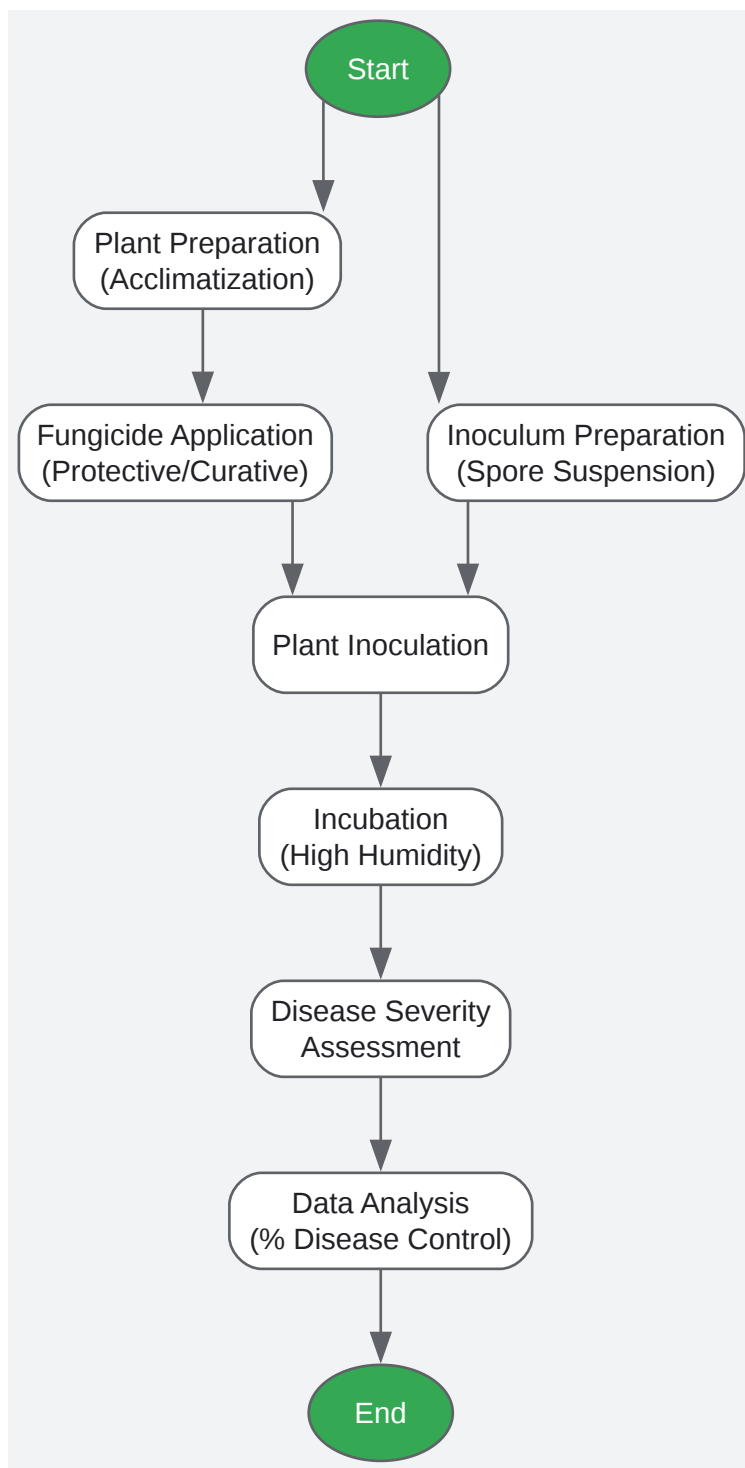
Mode of Action: Succinate Dehydrogenase Inhibition

Fluopyram's primary mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain of both fungi and nematodes.[2][3] By binding to the ubiquinone binding site (Q-site) of the SDH complex, **fluopyram** effectively blocks the transfer of electrons from succinate to ubiquinone.[4] This disruption of the Krebs cycle and cellular respiration leads to a cessation of energy production (ATP synthesis), ultimately resulting in the paralysis and death of nematodes and the inhibition of fungal spore germination and mycelial growth.[2][4]

Below is a diagram illustrating the signaling pathway of **fluopyram**'s inhibitory action on mitochondrial Complex II.







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References

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